

# An In-depth Technical Guide to the Chemical Properties of Trimethylsulfoxonium Salts

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## Compound of Interest

Compound Name: Trimethylsulfoxonium

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This technical guide provides a comprehensive overview of the core chemical properties of **trimethylsulfoxonium** salts, invaluable reagents in modern organic synthesis. This document details their physical and chemical characteristics, reactivity, and provides established experimental protocols for their use.

## Physical and Chemical Properties

**Trimethylsulfoxonium** salts are quaternary sulfonium compounds characterized by a central sulfur atom bonded to three methyl groups and one oxygen atom, bearing a net positive charge.<sup>[1][2]</sup> The most common counterions are halides, such as chloride and iodide. These salts are typically white to off-white or pale yellow crystalline powders.<sup>[1][3]</sup> They are known to be hygroscopic and, in the case of the iodide salt, light-sensitive, necessitating storage in a cool, dry, and dark environment.<sup>[1][4]</sup>

## Quantitative Physical Properties

A summary of the key physical properties of **trimethylsulfoxonium** chloride and iodide is presented in Table 1.

Property	Trimethylsulfoxonium Chloride	Trimethylsulfoxonium Iodide
Molecular Formula	C <sub>3</sub> H <sub>9</sub> ClOS[5]	C <sub>3</sub> H <sub>9</sub> IOS[6]
Molecular Weight	128.62 g/mol [5]	220.07 g/mol [6]
Melting Point	226-229 °C (decomposes)[7] [8]	200 °C[9]
Appearance	White to off-white crystalline powder[1]	White to light yellow crystalline powder[3]
Solubility	Sparingly soluble in water and DMSO, slightly soluble in methanol.[1][10]	Soluble in water (50 mg/mL), methanol, and dimethylformamide.[3]
pKa of α-protons	16-18 (in DMSO)[11]	Not explicitly found, but expected to be similar to the chloride salt.

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **trimethylsulfoxonium** salts.

- <sup>1</sup>H NMR: In DMSO-d<sub>6</sub>, **trimethylsulfoxonium** iodide typically exhibits a singlet for the nine equivalent protons of the three methyl groups.[12]
- IR Spectroscopy: The infrared spectrum of **trimethylsulfoxonium** chloride shows characteristic peaks corresponding to C-H and S=O stretching vibrations.[5]
- Mass Spectrometry: The mass spectrum of the **trimethylsulfoxonium** cation ((CH<sub>3</sub>)<sub>3</sub>SO<sup>+</sup>) can be observed, though the parent ion may not always be the most abundant peak depending on the ionization technique.

## Reactivity and the Corey-Chaykovsky Reaction

The primary utility of **trimethylsulfoxonium** salts in organic synthesis lies in their role as precursors to dimethyloxosulfonium methylide, a key reagent in the Corey-Chaykovsky

reaction.[13][14][15]

## Formation of Dimethyloxosulfonium Methylide

Treatment of a **trimethylsulfoxonium** salt with a strong base, such as sodium hydride or potassium tert-butoxide, results in the deprotonation of one of the methyl groups to form the highly reactive sulfur ylide, dimethyloxosulfonium methylide.[13][14] The enhanced acidity of the  $\alpha$ -protons (pKa 16-18 in DMSO) facilitates this ylide formation under relatively mild conditions.[11]

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